

# A Comprehensive Technical Guide to Methyl 3-butenolate

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## Compound of Interest

Compound Name: Methyl 3-butenolate

Cat. No.: B1585572

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CAS Number: 3724-55-8

This technical guide provides an in-depth overview of **Methyl 3-butenolate**, a versatile olefin ester with applications in organic synthesis and as a key intermediate in the formation of complex molecules. This document outlines its chemical and physical properties, safety information, and detailed experimental protocols for its synthesis.

## Physicochemical and Safety Data

**Methyl 3-butenolate** is a clear, colorless liquid.<sup>[1]</sup> Its key physicochemical properties and safety information are summarized in the tables below for easy reference and comparison.

Table 1: Physicochemical Properties of **Methyl 3-butenolate**

Property	Value	Source
CAS Number	3724-55-8	[1]
Molecular Formula	C <sub>5</sub> H <sub>8</sub> O <sub>2</sub>	[1]
Molecular Weight	100.12 g/mol	[1]
Density	0.939 g/mL at 25 °C	
Boiling Point	112 °C	
Flash Point	20 °C (68 °F) - closed cup	
Refractive Index	n <sub>20/D</sub> 1.409	
InChI Key	GITITJADGZYSRL- UHFFFAOYSA-N	
SMILES	COC(=O)CC=C	

Table 2: GHS Safety and Hazard Information

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement
Flammable liquids (Category 2)	GHS02	Danger	H225: Highly flammable liquid and vapor[1]

Precautionary Statements: P210[1]

## Applications in Synthesis

**Methyl 3-butenolate** serves as a valuable building block in organic chemistry. It is utilized as an intermediate for Palladium-catalyzed alkylations.[2] Furthermore, it can be employed in the synthesis of dipeptide olefin isosteres through intermolecular olefin cross-metathesis.[3] Another notable reaction is its iron carbonyl-promoted isomerization to form  $\alpha,\beta$ -unsaturated esters.[3][4] It has also been identified as a reaction product during the flash vacuum thermolysis of (-)-cocaine.[3][4]

## Experimental Protocol: Synthesis of Methyl 3-butenate

A documented method for the preparation of **Methyl 3-butenate** involves the reaction of an allyl halide with carbon monoxide and methanol. This process is conducted in a methanol solution in the presence of a nickel-carbonyl and thiourea catalyst.[5]

### Materials:

- Allyl halide (e.g., allyl chloride, allyl bromide, or allyl iodide)
- Carbon monoxide
- Methanol
- Nickel-carbonyl
- Thiourea

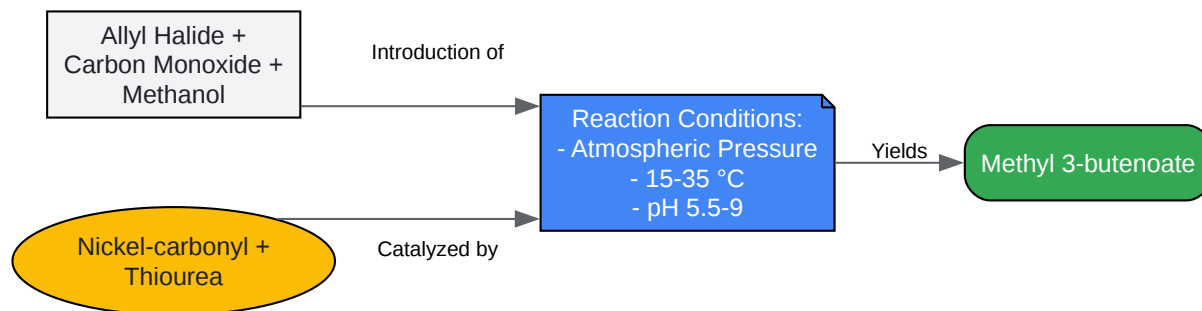
### Procedure:

- The reaction is carried out in a methanol solution.
- Nickel-carbonyl and thiourea are introduced as the catalytic system.
- The reaction is maintained at atmospheric pressure.
- The temperature is controlled between 15 °C and 35 °C.
- The pH of the reaction mixture is maintained in the range of 5.5 to 9, with a preferred range of 7.5 to 8.[5]

This process can yield up to 89% of the butenoic ester.[5]

## Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **Methyl 3-butenate** as described in the experimental protocol.



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Caption: Synthesis of **Methyl 3-butenate**.

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## References

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